

# A Technical Overview of 1-Bromo-1-cyclohexene for Researchers

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## Compound of Interest

Compound Name: **1-Bromo-1-cyclohexene**

Cat. No.: **B1297817**

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This guide provides an in-depth look at the chemical and physical properties of **1-Bromo-1-cyclohexene**, a halogenated cycloalkene. The information is tailored for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Core Molecular and Physical Data

**1-Bromo-1-cyclohexene** is a valuable intermediate in various organic synthesis applications. [1] Its reactivity is primarily defined by the vinyl halide group, which consists of a bromine atom attached to a carbon-carbon double bond within a six-membered ring.[1]

The key quantitative data for this compound are summarized in the table below for ease of reference.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>9</sub> Br[1][2][3][4][5]
Molecular Weight	161.04 g/mol [2][4][5]
CAS Registry Number	2044-08-8[2][3][4][5]
Appearance	Colorless to light yellow liquid[5]
Boiling Point	155.42°C (estimated)[5]
Density	1.3901 g/cm <sup>3</sup> (unit not specified, assumed)[5]
Refractive Index	1.5134[5]
Storage Conditions	Store in a freezer under -20°C, sealed and in a dry environment[5]

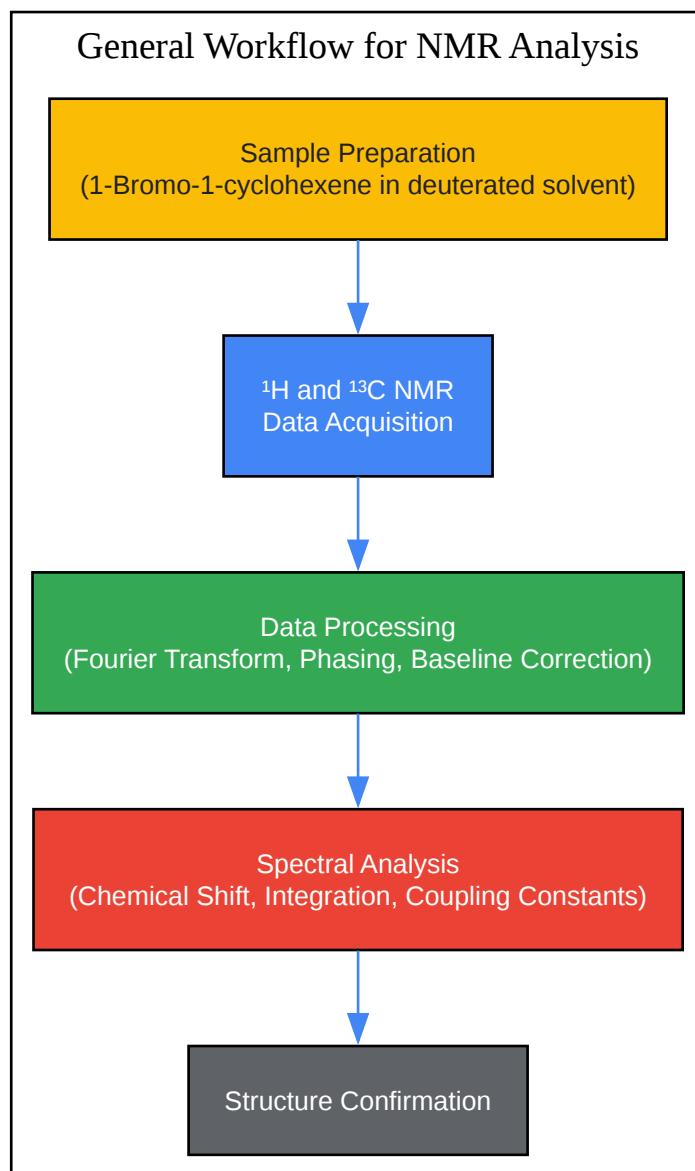
## Structural Representation

The molecular structure of **1-Bromo-1-cyclohexene** is fundamental to understanding its chemical behavior. The diagram below illustrates the arrangement of atoms and bonds in the molecule.

Caption: Molecular structure of **1-Bromo-1-cyclohexene**.

## Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions of **1-Bromo-1-cyclohexene** are not available in the provided search results. However, the literature suggests that Nuclear Magnetic Resonance (NMR) spectroscopy is a key technique for structural elucidation of this compound.[1] A general workflow for such an analysis is depicted below.



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Caption: A generalized workflow for the structural analysis of **1-Bromo-1-cyclohexene** using NMR.

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## References

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